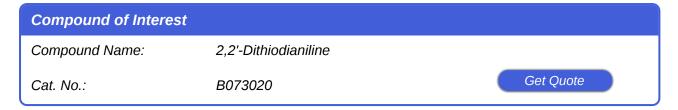


An In-depth Technical Guide to 2,2'Dithiodianiline: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2'-Dithiodianiline is an organosulfur compound featuring two aniline groups linked by a disulfide bond. This unique structure imparts valuable redox-responsive properties, making it a significant molecule in materials science and of growing interest in biomedical applications. Its ability to undergo cleavage of the disulfide bond under reducing conditions, such as those found within the intracellular environment, makes it a promising building block for smart materials, including drug delivery systems. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **2,2'-Dithiodianiline**, with a focus on its relevance to research and drug development.

Chemical Structure and Identification

The core structure of **2,2'-Dithiodianiline** consists of two aminophenyl groups connected by a disulfide bridge.

Molecular Structure:

• To cite this document: BenchChem. [An In-depth Technical Guide to 2,2'-Dithiodianiline: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b073020#2-2-dithiodianiline-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com